

# An In-depth Technical Guide to N-BOC-(methylamino)acetaldehyde

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## Compound of Interest

Compound Name:	N-BOC-(methylamino)acetaldehyde
Cat. No.:	B104805

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## Introduction

N-tert-Butoxycarbonyl-(methylamino)acetaldehyde, commonly referred to as **N-BOC-(methylamino)acetaldehyde**, is a chemical compound utilized in organic synthesis. It serves as a reactant in the preparation of various derivatives, including benzo[d]imidazole inhibitors of co-activator associated arginine methyltransferase and dihydroisoquinolinone derivatives that act as selective mdm2 inhibitors.<sup>[1][2]</sup> This guide provides a comprehensive overview of its physical properties, experimental protocols for its synthesis and characterization, and relevant safety information.

## Physical and Chemical Properties

**N-BOC-(methylamino)acetaldehyde** is a colorless to pale yellow liquid.<sup>[1][3][4]</sup> It is characterized by its slight miscibility with water and sensitivity to air.<sup>[1][5]</sup> For long-term storage, it is recommended to keep the compound under an inert atmosphere in a freezer at temperatures below -20°C.<sup>[5]</sup>

Table 1: Physical and Chemical Properties of **N-BOC-(methylamino)acetaldehyde**

Property	Value
CAS Number	123387-72-4
Molecular Formula	C8H15NO3
Molecular Weight	173.21 g/mol <a href="#">[5]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	218.2 ± 19.0 °C (Predicted) <a href="#">[5]</a>
Density	1.026 g/mL (Predicted) <a href="#">[5]</a>
Refractive Index	1.44 (Predicted) <a href="#">[5]</a>
Water Solubility	Slightly miscible <a href="#">[1]</a> <a href="#">[6]</a>
pKa	-1.63 ± 0.70 (Predicted) <a href="#">[5]</a>
Storage Temperature	Inert atmosphere, Store in freezer, under -20°C <a href="#">[5]</a>

## Experimental Protocols

Synthesis of **N-BOC-(methylamino)acetaldehyde** from N-BOC-N-methylaminoethanol

A common method for the synthesis of **N-BOC-(methylamino)acetaldehyde** involves the oxidation of 2-(N-Boc-methylamino)ethanol using Dess-Martin periodinane.[\[1\]](#)

Materials:

- 2-(N-Boc-methylamino)ethanol
- Dess-Martin periodinane
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Saturated aqueous sodium bicarbonate solution
- Sodium thiosulfate solution

- Anhydrous magnesium sulfate

Procedure:

- A solution of 2-(N-Boc-methylamino)ethanol (8.8 g, 50 mmol) is dissolved in dichloromethane at 0 °C.[1]
- Dess-Martin periodinane (22 g, 52 mmol) is added to the solution in batches.[1]
- The reaction mixture is allowed to naturally warm to room temperature and is stirred continuously for 3 hours.[1]
- Upon completion of the reaction, saturated aqueous sodium bicarbonate solution and sodium thiosulfate solution are added, and the mixture is stirred for an additional 30 minutes. [1]
- The organic phase is then separated.[1]
- The separated organic phase is washed with saturated sodium bicarbonate solution.[1]
- The washed organic phase is dried over anhydrous magnesium sulfate.[1]
- The solvent is concentrated to yield the final product, **N-Boc-(methylamino)acetaldehyde**. [1]

Characterization: The product can be analyzed by Gas Chromatography-Mass Spectrometry (GC-MS), which should show a peak at m/z 174 (M + 1).[1]

## Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **N-BOC-(methylamino)acetaldehyde**.



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